

Technical Monograph: 1-(3-Fluorophenyl)-1H-Pyrazole-4-Carbaldehyde

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Compound of Interest

Compound Name: 1-(3-Fluorophenyl)-1H-Pyrazole-4-Carbaldehyde

CAS No.: 936940-82-8

Cat. No.: B1460809

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CAS Number: 936940-82-8 Molecular Formula: C₁₀H₇FN₂O Molecular Weight: 190.17 g/mol [\[1\]](#)
[\[2\]](#)

Executive Summary & Physicochemical Profile

As a Senior Application Scientist in medicinal chemistry, I classify **1-(3-Fluorophenyl)-1H-pyrazole-4-carbaldehyde** as a "High-Value Scaffold Intermediate." It is not merely a reagent; it is a privileged pharmacophore building block. The 3-fluorophenyl moiety imparts metabolic stability by blocking the P450 oxidation often seen at the para position of phenyl rings, while the C4-aldehyde serves as a versatile electrophilic handle for divergent synthesis.[\[1\]](#)

Physicochemical Specifications

Property	Value	Context for Researchers
CAS Number	936940-82-8	Unique identifier for procurement/regulatory.[1][2]
Appearance	Brown to off-white powder	Color variance often indicates trace oxidation or Vilsmeier salts.[1]
Melting Point	80–82 °C	Sharp melting point indicates high purity (>98%).[1]
Solubility	DMSO, DMF, DCM, Ethanol	Poor water solubility; requires organic co-solvents for bio-assays.
LogP	~2.3 (Predicted)	Lipinski-compliant for oral drug candidates.[1]
Hazards	H302, H315, H319, H335	Irritant; handle in fume hood (GHS Class).

Synthetic Architecture: The Vilsmeier-Haack Cyclization

The most robust route to this scaffold is not direct formylation of the pyrazole ring, but rather the Vilsmeier-Haack cyclization of hydrazones. This method builds the heterocycle and installs the aldehyde functionality in a single pot, ensuring regioselectivity at the N1 position.

Mechanism of Action

The reaction proceeds via the formation of a chloromethyliminium salt (Vilsmeier reagent). When 1-(1-phenylethylidene)-2-(3-fluorophenyl)hydrazine reacts with this salt, double formylation occurs, followed by cyclization and elimination of dimethylamine.[1]

Step-by-Step Protocol

Note: This protocol is designed for 10 mmol scale. Scale-up requires active cooling.[1]

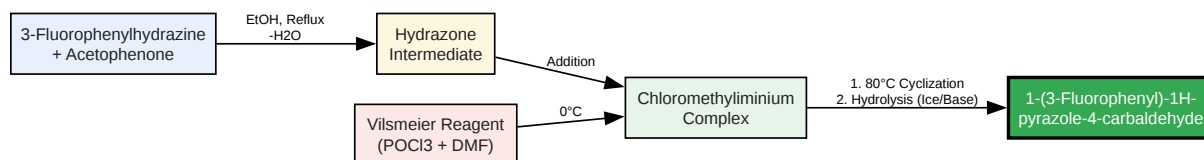
Reagents:

- Acetophenone (1.20 g, 10 mmol)
- 3-Fluorophenylhydrazine hydrochloride (1.63 g, 10 mmol)[1]
- Phosphorus Oxychloride (POCl_3) (3.0 eq)[3]
- Dimethylformamide (DMF) (5.0 eq - acts as solvent and reagent)[1]

Workflow:

- **Hydrazone Formation (In Situ):** Dissolve acetophenone and 3-fluorophenylhydrazine in ethanol (20 mL) with catalytic acetic acid. Reflux for 2 hours. Evaporate solvent to obtain the crude hydrazone.
- **Vilsmeier Complex Preparation:** In a separate dried flask, cool DMF (4 mL) to 0°C . Add POCl_3 dropwise under N_2 atmosphere. Critical: Maintain $<5^\circ\text{C}$ to prevent thermal decomposition.
- **Cyclization:** Dissolve the crude hydrazone in minimal DMF and add slowly to the Vilsmeier complex.
- **Heating Phase:** Warm to room temperature, then heat to $80\text{--}90^\circ\text{C}$ for 4 hours. The solution will darken (deep red/brown).
- **Hydrolysis (Quench):** Pour the reaction mixture onto crushed ice (100 g). Neutralize carefully with saturated NaHCO_3 or 2N NaOH to pH 7–8. Caution: Exothermic hydrolysis of excess POCl_3 .
- **Isolation:** A precipitate will form. Filter, wash with cold water, and recrystallize from Ethanol/Water (9:1).

Visualization: Synthesis Pathway



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Figure 1: Convergent synthesis via Vilsmeier-Haack cyclization.[4][5][6] The hydrazone formation is the rate-determining entry step.[1]

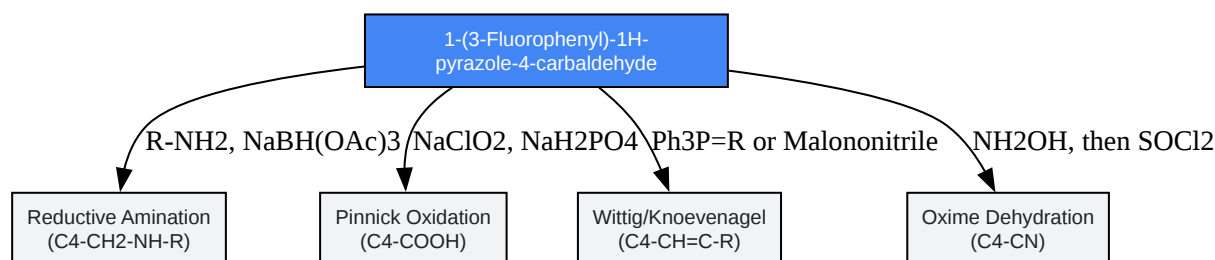
Reactivity & Derivatization Logic

The C4-aldehyde is an "electrophilic warhead." In drug discovery libraries, we exploit this handle to generate diversity.

Key Transformations

- Reductive Amination (Library Generation):
 - Reagents: Primary amine (R-NH₂), NaBH(OAc)₃, DCM.
 - Utility: Creates C4-aminomethyl derivatives, common in kinase inhibitors to engage the hinge region.
- Knoevenagel Condensation:
 - Reagents: Malononitrile, Piperidine (cat.), EtOH.
 - Utility: Generates acrylonitrile derivatives (Michael acceptors) for covalent inhibition strategies.
- Oxidation to Carboxylic Acid:
 - Reagents: KMnO₄ or NaClO₂ (Pinnick oxidation).
 - Utility: Precursor for amide coupling (peptidomimetics).

Visualization: Derivatization Tree



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Figure 2: Divergent synthesis map.[1] The aldehyde serves as the linchpin for expanding chemical space.

Medicinal Chemistry Applications

The 1-(3-fluorophenyl) motif is specifically engineered for "Metabolic Hardening." [1]

- Fluorine Bioisosterism:
 - The fluorine atom at the meta position exerts an electron-withdrawing effect, deactivating the phenyl ring against oxidative metabolism (e.g., hydroxylation).
 - It increases lipophilicity (logP) slightly, improving membrane permeability compared to the non-fluorinated analog.
- Target Classes:
 - p38 MAP Kinase Inhibitors: The pyrazole core mimics the ATP purine ring. The 3-fluorophenyl group often fits into the hydrophobic pocket II of the kinase.
 - Anti-Inflammatory Agents: Compounds like LQFM021 utilize this specific aldehyde intermediate to synthesize tetrazole derivatives with analgesic properties comparable to Celecoxib [1].
 - Factor Xa Inhibitors: Used in anticoagulant research, where the pyrazole acts as a spacer between the S1 and S4 binding pockets.

Safety & Handling (SDS Summary)

Strict adherence to GLP (Good Laboratory Practice) is required.

- Signal Word: WARNING
- GHS Hazards:
 - H302: Harmful if swallowed.[7]
 - H315/H319: Causes skin and serious eye irritation.
 - H335: May cause respiratory irritation (dust hazard).
- Storage: Keep cold (2–8°C) under inert atmosphere (Argon/Nitrogen). Aldehydes are prone to air oxidation to the corresponding carboxylic acid over time.

References

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